

Adipoyl-d8 chloride CAS number and chemical identifiers.

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Compound of Interest

Compound Name: Adipoyl-d8 chloride

Cat. No.: B1287797

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In-Depth Technical Guide: Adipoyl-d8 chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Adipoyl-d8 chloride**, focusing on its chemical identifiers, properties, and common applications in research and development.

Chemical Identity and Properties

Adipoyl-d8 chloride is the deuterated form of Adipoyl chloride, where eight hydrogen atoms have been replaced with deuterium. This isotopic labeling makes it a valuable tool in various analytical and research applications, particularly as an internal standard for mass spectrometry.

Below is a summary of its key chemical identifiers and properties:

Identifier	Value
CAS Number	284487-62-3[1][2]
Synonyms	Hexanedioyl-d8 chloride
Molecular Formula	C ₆ Cl ₂ D ₈ O ₂ [2]
Molecular Weight	191.08 g/mol [2]
IUPAC Name (Non-deuterated)	Hexanedioyl dichloride[3][4][5][6]
Canonical SMILES (Non-deuterated)	C(CCC(=O)Cl)CC(=O)Cl[1][4][6][7]

Physicochemical Data

Quantitative data for **Adipoyl-d8 chloride** is primarily related to its physical state and properties under specific conditions.

Property	Value
Boiling Point	105-107 °C at 2 mmHg[2]
Density	1.313 g/mL at 25 °C[2]

Experimental Protocols and Applications

Adipoyl-d8 chloride is predominantly used as an internal standard in quantitative analysis, especially in chromatography coupled with mass spectrometry (e.g., GC-MS or LC-MS). The detailed methodology for its use would be specific to the analyte and matrix being studied. A general experimental workflow is outlined below.

General Protocol for Use as an Internal Standard:

- **Preparation of Standard Solutions:** A stock solution of **Adipoyl-d8 chloride** is prepared in a suitable organic solvent (e.g., acetonitrile, dichloromethane). A series of working standard solutions are then prepared by serial dilution.

- **Sample Preparation:** The biological or environmental sample to be analyzed is extracted to isolate the target analyte (the non-deuterated Adipoyl chloride or a related compound).
- **Spiking with Internal Standard:** A known amount of the **Adipoyl-d8 chloride** internal standard solution is added ("spiked") into the sample extract, as well as into the calibration standards.
- **Instrumental Analysis:** The spiked samples and calibration standards are injected into the chromatograph. The mass spectrometer is set to monitor for specific mass-to-charge ratios (m/z) of both the analyte and the deuterated internal standard.
- **Quantification:** The ratio of the peak area of the analyte to the peak area of the internal standard is calculated. This ratio is then used to determine the concentration of the analyte in the sample by comparing it to the calibration curve generated from the standards.

The use of a deuterated internal standard like **Adipoyl-d8 chloride** helps to correct for variations in sample preparation, injection volume, and instrument response, thereby improving the accuracy and precision of the quantitative results.

Logical Workflow for Quantitative Analysis

The following diagram illustrates the typical workflow for using **Adipoyl-d8 chloride** as an internal standard in a quantitative analytical experiment.

Workflow for Quantitative Analysis using Adipoyl-d8 chloride

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Caption: Workflow of using a deuterated internal standard.

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